

physical characteristics of 1,4-Dibromobenzene-d4

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Compound of Interest

Compound Name: 1,4-Dibromobenzene-d4

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An In-depth Technical Guide to the Physical Characteristics of **1,4-Dibromobenzene-d4**

This guide provides a comprehensive overview of the key physical and chemical properties of **1,4-Dibromobenzene-d4**, a deuterated analogue of 1,4-dibromobenzene. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Physical and Chemical Properties

The quantitative physical and chemical data for **1,4-Dibromobenzene-d4** are summarized in the table below. This information is crucial for its application in various experimental and industrial settings.

Property	Value
Chemical Formula	C ₆ D ₄ Br ₂
Molecular Weight	239.93 g/mol
CAS Number	4165-56-4
Appearance	White to off-white solid
Melting Point	88-90 °C
Boiling Point	219 °C
Density	1.872 g/mL at 25 °C
Solubility in Water	Practically insoluble
Solubility in Organic Solvents	Soluble in ethanol, benzene, chloroform, and very soluble in diethyl ether. ^[1] Freely soluble in hot ethanol, acetone, ether, and hot benzene. ^[2]

Experimental Protocols

Detailed methodologies for determining the key physical properties of **1,4-Dibromobenzene-d4** are outlined below. These protocols are standard procedures in organic chemistry laboratories.

Determination of Melting Point

The melting point of a crystalline solid is a critical indicator of its purity.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- **Sample Preparation:** A small amount of **1,4-Dibromobenzene-d4** is finely ground using a mortar and pestle to ensure uniform heat transfer.
- **Capillary Tube Loading:** The open end of a capillary tube is tapped into the powdered sample. The tube is then inverted and gently tapped on a hard surface to pack the solid into the closed end. The sample height should be approximately 2-3 mm.[\[3\]](#)
- **Measurement:**
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - For a preliminary determination, the sample is heated at a rapid rate (e.g., 10-20 °C/min) to find an approximate melting range.[\[4\]](#)
 - A second, more precise measurement is performed with a fresh sample. The temperature is rapidly increased to about 10-15 °C below the approximate melting point, and then the heating rate is slowed to 1-2 °C/min.[\[5\]](#)
- **Data Recording:** The temperature at which the first liquid appears (onset of melting) and the temperature at which the entire solid has turned into a clear liquid (completion of melting) are recorded as the melting point range.

Determination of Boiling Point (Thiele Tube Method)

For solid compounds, the boiling point is determined from a small amount of the substance after it has been melted.

Apparatus:

- Thiele tube
- High-boiling point mineral oil
- Thermometer
- Small test tube (e.g., Durham tube)

- Capillary tube (sealed at one end)
- Rubber band or wire to attach the test tube to the thermometer
- Heating source (e.g., Bunsen burner or heating mantle)

Procedure:

- Sample Preparation: A small amount of **1,4-Dibromobenzene-d4** is placed in the small test tube, sufficient to create a liquid column of about 1-2 cm upon melting.
- Apparatus Assembly:
 - The small test tube is attached to the thermometer using a rubber band, ensuring the bottom of the test tube is aligned with the thermometer bulb.
 - A capillary tube is placed inside the test tube with the sealed end up.[\[6\]](#)
 - The thermometer assembly is inserted into the Thiele tube containing mineral oil, ensuring the sample is below the oil level.
- Heating and Observation:
 - The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample evenly.
 - As the temperature approaches the boiling point, a stream of bubbles will emerge from the open end of the capillary tube.[\[6\]](#)
 - Heating is continued until a continuous and rapid stream of bubbles is observed.
- Boiling Point Determination: The heat source is removed, and the apparatus is allowed to cool. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[\[6\]](#)

Determination of Density (Liquid Displacement Method)

The density of a solid can be determined by measuring the volume of a liquid it displaces.

Apparatus:

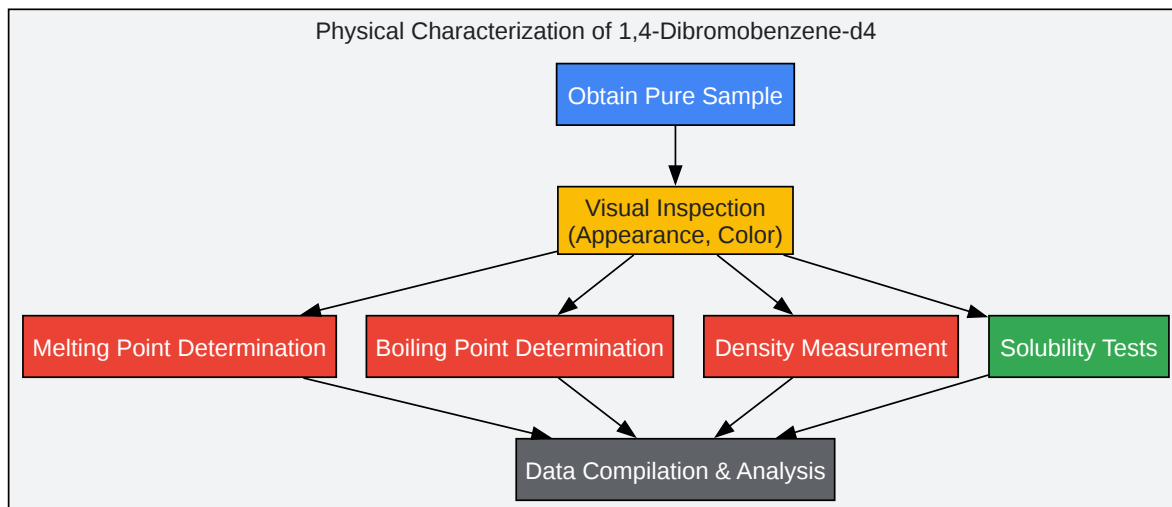
- Analytical balance
- Graduated cylinder
- A liquid in which **1,4-Dibromobenzene-d4** is insoluble (e.g., water)

Procedure:

- **Mass Measurement:** A known mass of **1,4-Dibromobenzene-d4** is accurately weighed using an analytical balance.
- **Initial Volume Measurement:** A specific volume of the displacement liquid (e.g., water) is measured in a graduated cylinder. This is the initial volume (V_1).
- **Volume Displacement:** The weighed solid is carefully added to the graduated cylinder, ensuring it is fully submerged and no liquid is splashed out.
- **Final Volume Measurement:** The new volume of the liquid in the graduated cylinder is recorded as the final volume (V_2).
- **Calculation:** The volume of the solid is the difference between the final and initial volumes ($V = V_2 - V_1$). The density (ρ) is then calculated using the formula: $\rho = \text{mass} / V$

Logical Workflow for Physical Characterization

The following diagram illustrates the logical workflow for the physical characterization of **1,4-Dibromobenzene-d4**.



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Caption: Workflow for the physical characterization of **1,4-Dibromobenzene-d4**.

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